

# Strategies to minimize degradation of Amlodipine maleate during storage

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## Compound of Interest

Compound Name: Amlodipine maleate

Cat. No.: B124478

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## Technical Support Center: Amlodipine Maleate Stability

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals minimize the degradation of **Amlodipine maleate** during storage and experimentation.

### Troubleshooting Guide

#### Issue 1: Unexpected Degradation of Amlodipine Maleate in Solution

Question: I am observing significant degradation of my **Amlodipine maleate** stock solution, even when stored at refrigerated temperatures. What are the potential causes and how can I prevent this?

Answer:

Several factors can contribute to the degradation of **Amlodipine maleate** in solution. The primary degradation pathways are hydrolysis and photolysis.

- Hydrolysis: Amlodipine is susceptible to hydrolysis, particularly under acidic and basic conditions.<sup>[1][2][3]</sup> The pH of your solution is a critical factor. Ensure your solvent system is neutral and buffered if necessary. Avoid using acidic or basic media for storage unless

experimentally required. Amlodipine has been found to degrade significantly in both acidic (e.g., 0.1 M HCl) and basic (e.g., 0.1 M NaOH) solutions.[4][5]

- Photodegradation: Exposure to light, especially UV light, can cause significant degradation of Amlodipine. The primary photolytic degradation product is a pyridine derivative. Always store **Amlodipine maleate** solutions in amber-colored vials or protect them from light by wrapping the container in aluminum foil. Forced degradation studies have shown degradation of up to 32.2% after 14 days of exposure in a photostability chamber.
- Oxidation: While generally less susceptible to oxidation compared to hydrolysis and photolysis, degradation can occur in the presence of strong oxidizing agents. Studies using 3% hydrogen peroxide have shown about 1% degradation, while 30% hydrogen peroxide resulted in 20% degradation. If your experimental conditions involve oxidizing agents, consider their compatibility with **Amlodipine maleate**.

#### Recommendations:

- Prepare solutions fresh whenever possible.
- Use a neutral, buffered solvent system.
- Store solutions in tightly sealed, light-resistant containers (e.g., amber glass vials).
- Store solutions at controlled room temperature (20° to 25°C or 68° to 77°F) or as recommended by the supplier, unless stability data supports refrigeration.

## Issue 2: Appearance of Unknown Peaks in HPLC Analysis After Storage

Question: I am analyzing my stored **Amlodipine maleate** sample using HPLC and see several new, unidentified peaks. What could these be?

Answer:

The appearance of new peaks in your chromatogram strongly suggests the formation of degradation products. The identity of these degradants depends on the storage conditions.

- Acidic Conditions: Under acidic stress, a common degradation product is impurity F.
- Basic Conditions: Basic hydrolysis is a major degradation pathway for Amlodipine.
- Photolytic Conditions: The most well-documented photodegradation product is the pyridine derivative of Amlodipine.
- Oxidative Conditions: Oxidative stress can lead to the formation of impurity D.
- Thermal Stress: While Amlodipine is relatively stable at high temperatures, some intramolecular cyclization products can form under thermal stress.

To identify the unknown peaks, you can perform forced degradation studies under controlled conditions (acid, base, oxidation, heat, light) and compare the resulting chromatograms with your sample. This will help you tentatively identify the degradation pathway. For definitive identification, techniques like LC-MS/MS are necessary to determine the mass of the degradation products and elucidate their structures.

## Frequently Asked Questions (FAQs)

Q1: What are the ideal storage conditions for solid **Amlodipine maleate**?

A1: Solid **Amlodipine maleate** should be stored in a tightly closed container, protected from light, in a dry, cool, and well-ventilated place. The USP recommends storage at controlled room temperature, between 20° to 25°C (68° to 77°F).

Q2: How sensitive is **Amlodipine maleate** to humidity?

A2: While **Amlodipine maleate** is susceptible to hydrolytic degradation in solution, it is relatively stable to humidity in its solid form when stored in a tight container. However, high humidity environments should be avoided to prevent potential hydrolysis on the crystal surface.

Q3: Can I store **Amlodipine maleate** solutions in plastic containers?

A3: It is generally recommended to use glass containers, specifically Type I borosilicate glass, for storing solutions to minimize the risk of leaching and adsorption. If plastic containers must be used, compatibility studies should be performed to ensure there is no interaction between the plastic and the **Amlodipine maleate** solution.

Q4: What is the typical shelf life of an **Amlodipine maleate** solution?

A4: The shelf life of an **Amlodipine maleate** solution is highly dependent on the solvent, pH, concentration, and storage conditions (temperature and light exposure). It is best practice to prepare solutions fresh. If a solution needs to be stored, a stability study should be conducted under the specific storage conditions to determine its shelf life.

Q5: Are there any known incompatibilities with common excipients?

A5: One study suggested a possible incompatibility between Amlodipine and sodium stearyl fumarate. When formulating **Amlodipine maleate**, it is crucial to conduct compatibility studies with all excipients to ensure the stability of the final product.

## Data Presentation

Table 1: Summary of Amlodipine Besylate Degradation under Forced Conditions

Stress Condition	Reagent/Condition	Duration	Temperature	Degradation (%)	Reference
Acid Hydrolysis	0.1 M HCl	3 days	Ambient	~1%	
Acid Hydrolysis	5 M HCl	6 hours	80°C	75.2%	
Base Hydrolysis	0.1 M NaOH	3 days	Ambient	43%	
Base Hydrolysis	5 M NaOH	6 hours	80°C	Total	
Oxidation	3% H <sub>2</sub> O <sub>2</sub>	3 days	Ambient	~1%	
Oxidation	3% H <sub>2</sub> O <sub>2</sub> :Methanol (80:20)	6 hours	80°C	80.1%	
Oxidation	30% H <sub>2</sub> O <sub>2</sub>	-	-	20%	
Photolytic	UV light (200 W-h/m <sup>2</sup> ) & White light (1.2 million lux-h)	3 days	Ambient	5%	
Photolytic	Photostability chamber	14 days	-	32.2%	
Thermal	Oven	3 days	105°C	No degradation	
Thermal	Oven	48 hours	80°C	No major impurities	

Note: The salt form in some studies was Amlodipine besylate, which has similar degradation pathways to **Amlodipine maleate**.

## Experimental Protocols

### Protocol 1: Forced Degradation Study of Amlodipine Maleate

This protocol outlines a general procedure for conducting forced degradation studies to identify potential degradation products and assess the stability-indicating nature of an analytical method.

#### 1. Preparation of Stock Solution:

- Accurately weigh and dissolve **Amlodipine maleate** in a suitable solvent (e.g., methanol or a mixture of methanol and water) to obtain a stock solution of known concentration (e.g., 1 mg/mL).

#### 2. Stress Conditions:

- Acid Hydrolysis:** Mix an aliquot of the stock solution with an equal volume of 1 M HCl. Keep the solution at 60°C for 2 hours. Neutralize with 1 M NaOH before analysis.
- Base Hydrolysis:** Mix an aliquot of the stock solution with an equal volume of 1 M NaOH. Keep the solution at 60°C for 2 hours. Neutralize with 1 M HCl before analysis.
- Oxidative Degradation:** Mix an aliquot of the stock solution with an equal volume of 30% H<sub>2</sub>O<sub>2</sub>. Keep the solution at room temperature for 24 hours.
- Thermal Degradation:** Place the solid **Amlodipine maleate** powder in a hot air oven at 105°C for 24 hours. Also, heat a solution of **Amlodipine maleate** at 60°C for 24 hours.
- Photodegradation:** Expose a solution of **Amlodipine maleate** to UV light (254 nm) and fluorescent light in a photostability chamber for a specified duration (e.g., as per ICH Q1B guidelines).

#### 3. Sample Analysis:

- After the specified stress period, dilute the samples to a suitable concentration with the mobile phase.

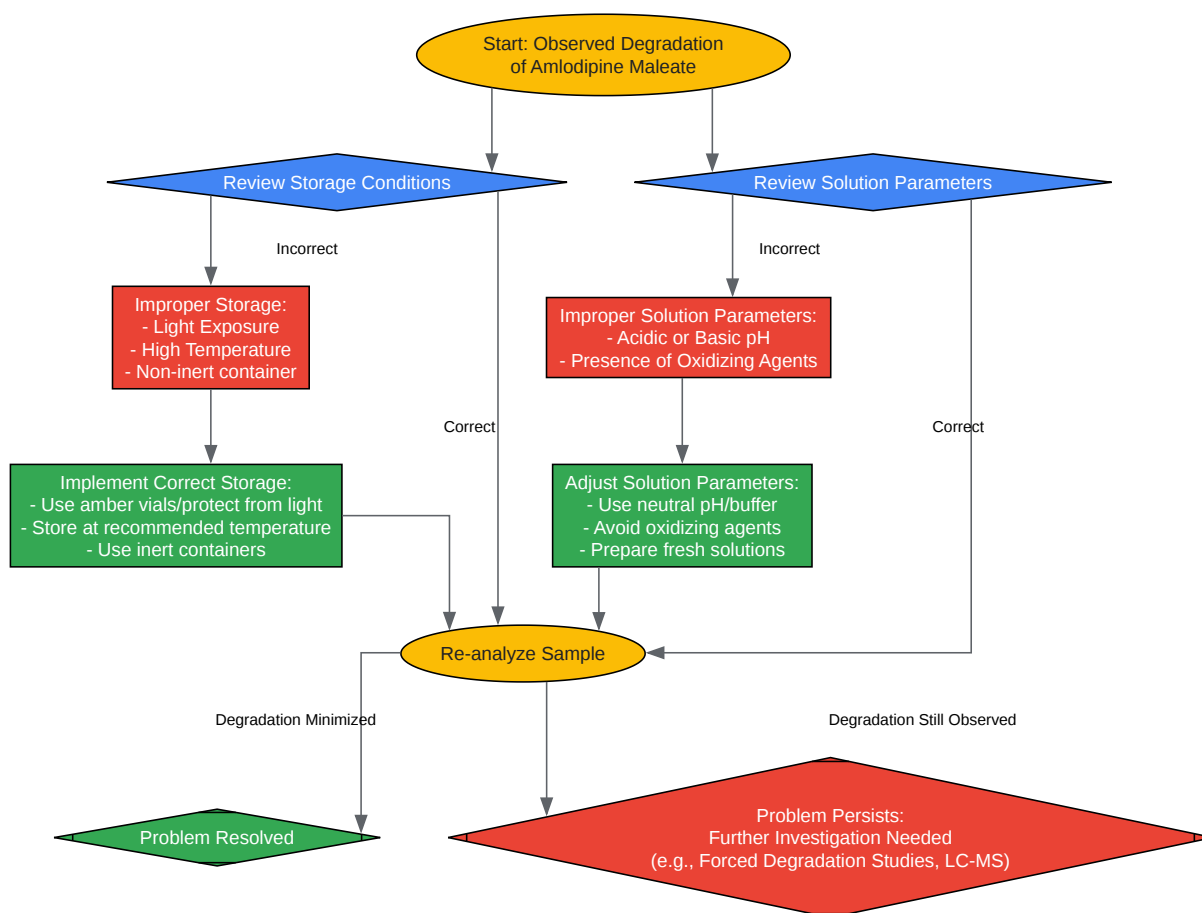
- Analyze the stressed samples, along with an unstressed control sample, using a validated stability-indicating HPLC method.

## Protocol 2: Stability-Indicating HPLC Method

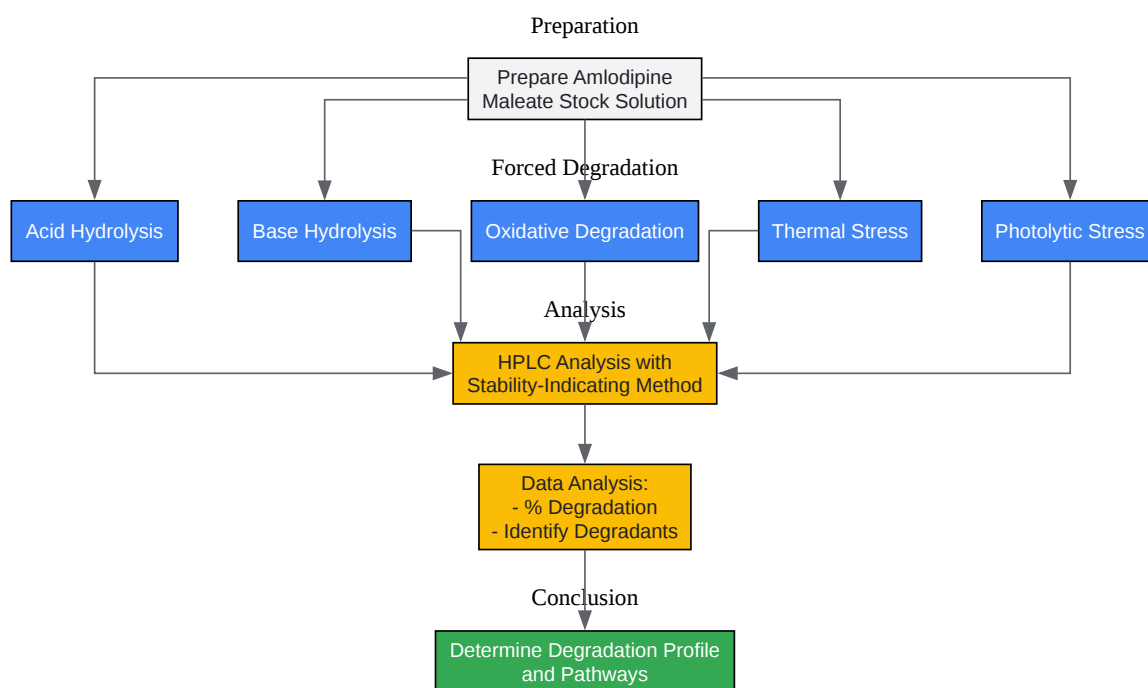
This is an example of a stability-indicating HPLC method that can be adapted for the analysis of **Amlodipine maleate** and its degradation products.

- Column: C18 column (e.g., 250 mm x 4.6 mm, 5  $\mu$ m particle size).
- Mobile Phase: A gradient or isocratic mixture of a buffer (e.g., 0.02 M potassium dihydrogen phosphate, pH adjusted to 3.0 with phosphoric acid) and an organic solvent (e.g., methanol or acetonitrile). A common mobile phase composition is a mixture of buffer and methanol (e.g., 30:70 v/v).
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 237 nm or 361 nm.
- Injection Volume: 20  $\mu$ L.
- Column Temperature: Ambient or controlled at a specific temperature (e.g., 30°C).

## Mandatory Visualization







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## References

- 1. [scholar.tecnico.ulisboa.pt](https://scholar.tecnico.ulisboa.pt) [[scholar.tecnico.ulisboa.pt](https://scholar.tecnico.ulisboa.pt)]

- 2. researchgate.net [researchgate.net]
- 3. jsirjournal.com [jsirjournal.com]
- 4. A new stability-indicating HPLC-UV method for determination of amlodipine besylate and its impurities in drug substance - PMC [pmc.ncbi.nlm.nih.gov]
- 5. lcms.cz [lcms.cz]
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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)